

Methylene Blue Hydrate as a Redox Indicator: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methylene blue hydrate	
Cat. No.:	B1255477	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles and practical applications of **methylene blue hydrate** as a redox indicator in chemical analysis. Methylene blue's distinct color change upon reversible oxidation-reduction makes it a versatile tool for determining the endpoint of titrations and for other quantitative analytical procedures.

Core Principles

Methylene blue hydrate is a heterocyclic aromatic compound that functions as a potent redox indicator. Its utility stems from its ability to exist in two distinct forms: an oxidized state and a reduced state, each with a unique color. In an oxidizing environment, methylene blue is a vibrant blue, while in a reducing environment, it is converted to its colorless form, known as leuco-methylene blue.[1] This transformation is reversible, allowing for clear and precise endpoint determination in redox titrations.

The standard electrode potential (E°) of the methylene blue/leuco-methylene blue redox couple is +0.01 volts versus the standard hydrogen electrode (SHE). This potential dictates the conditions under which the color change will occur, making it suitable for a variety of titrimetric analyses.

Quantitative Data Summary



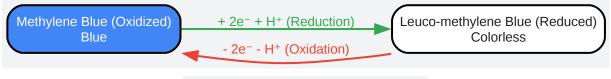
The following table summarizes the key quantitative properties of **methylene blue hydrate** relevant to its function as a redox indicator.

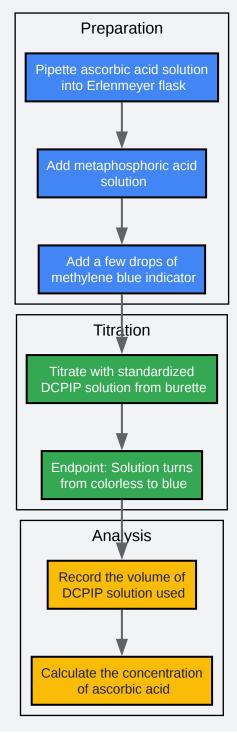
Property	Value	Notes
Chemical Formula	C16H18ClN3S · xH2O	Typically available as a trihydrate.
Molar Mass	319.85 g/mol (anhydrous)	
Standard Redox Potential (E°)	+0.01 V	vs. Standard Hydrogen Electrode (SHE)
λmax (Oxidized Form)	~664-668 nm	Wavelength of maximum absorbance
Molar Absorptivity (ε) at λmax	Approximately 81,600 L mol ⁻¹ cm ⁻¹	In aqueous solution
Appearance (Oxidized Form)	Dark green crystalline powder	Forms a blue solution in water
Appearance (Reduced Form)	Colorless	Known as leuco-methylene blue

Mechanism of Action: The Redox Transition

The functionality of methylene blue as a redox indicator is centered on its reversible reduction and oxidation. The oxidized form of methylene blue is a cation with an extensive conjugated system, which is responsible for its deep blue color. Upon accepting electrons from a reducing agent, this conjugated system is disrupted, leading to the formation of the colorless leucomethylene blue. This process is illustrated in the signaling pathway below.







Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Methylene Blue Hydrate as a Redox Indicator: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255477#methylene-blue-hydrate-as-a-redox-indicator-in-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com